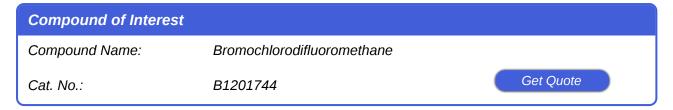


## Application Notes and Protocols for CBrClF<sub>2</sub> (Bromochlorodifluoromethane) Analytical Standards

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For Researchers, Scientists, and Drug Development Professionals

## Introduction to CBrCIF2 Analytical Standards

**Bromochlorodifluoromethane**, commonly known as Halon 1211, is a haloalkane with the chemical formula CBrClF<sub>2</sub>. Historically, it was widely used as a fire-extinguishing agent for Class A, B, and C fires. However, due to its significant ozone-depleting potential, its production was phased out under the Montreal Protocol.[1] Consequently, commercially available analytical standards and certified reference materials (CRMs) for CBrClF<sub>2</sub> are not readily found through major chemical suppliers.

The primary source of high-purity CBrClF<sub>2</sub> is recycled or reclaimed material, which is often reserved for critical applications such as aviation fire suppression.[1][2] For analytical purposes, any CBrClF<sub>2</sub> used as a reference material must be thoroughly characterized to establish its purity and identity. The quality specifications for Halon 1211 are defined by the ASTM D7673-10 standard.[3][4][5]

## **Quality Specifications and Data Presentation**

The quality of a CBrClF<sub>2</sub> reference material should be assessed according to the ASTM D7673-10 standard, "Standard Specification for Halon 1211, **Bromochlorodifluoromethane** 



(CF<sub>2</sub>BrCl)".[3][4][5] This standard outlines the required purity levels and the maximum allowable limits for impurities.

A Certificate of Analysis (CoA) for a CBrClF<sub>2</sub> analytical standard, while not commercially commonplace, should contain the following information. Below is a table summarizing the key parameters and typical specification limits based on the ASTM standard.

Table 1: Representative Certificate of Analysis for CBrClF2 Analytical Standard

Parameter	Specification	Test Method
Identity		
Chemical Name	Bromochlorodifluoromethane	GC-MS
CAS Number	353-59-3	-
Molecular Formula	CBrClF <sub>2</sub>	-
Molecular Weight	165.37 g/mol	-
Purity		
Purity Assay	≥ 99.6% by mole	ASTM D7673 (GC)
Impurities		
Water Content	≤ 10 ppm by weight	Karl Fischer Titration
Acidity	≤ 3.0 ppm by weight	Titration
Non-volatile Residue	≤ 0.05% by weight	Gravimetric
Fixed Gases in Vapor Phase	≤ 1.5% by volume	Gas Chromatography
Physical Properties		
Appearance	Colorless, liquefied gas	Visual
Boiling Point	-4 °C (24.8 °F)	-

Note: This is a representative table. Actual values for a specific batch of reference material would be provided on a formal Certificate of Analysis.



### **Experimental Protocols**

The following are detailed methodologies for the key experiments required to qualify a CBrClF<sub>2</sub> reference material, based on established analytical techniques for volatile halocarbons and the specifications of ASTM D7673.

## Purity and Impurity Analysis by Gas Chromatography (GC)

This protocol outlines a general method for determining the purity of CBrClF<sub>2</sub> and quantifying volatile impurities using gas chromatography with a Flame Ionization Detector (FID) or a Thermal Conductivity Detector (TCD). For definitive identification of impurities, a Mass Spectrometer (MS) detector is required.

Objective: To separate and quantify CBrClF2 and its potential impurities.

Materials and Equipment:

- · Gas Chromatograph (GC) with FID, TCD, or MS detector
- Capillary column suitable for volatile halocarbons (e.g., DB-624, DB-5ms)
- · Helium or Nitrogen carrier gas (high purity)
- Gas-tight syringe for sample introduction
- CBrClF2 sample
- Reference standards for expected impurities (if available)

#### Protocol:

- GC System Preparation:
  - Install the appropriate capillary column in the GC oven.
  - Set the carrier gas flow rate (e.g., 1-2 mL/min).



- Establish the temperature program:
  - Initial oven temperature: 40°C, hold for 5 minutes.
  - Ramp rate: 10°C/min to 200°C.
  - Final hold time: 5 minutes.
- Set the injector temperature to 200°C.
- Set the detector temperature (FID: 250°C, TCD: 220°C, MS transfer line: 230°C).
- Sample Preparation:
  - As CBrClF<sub>2</sub> is a liquefied gas at room temperature and pressure, it must be handled in a cooled state or under pressure.
  - For liquid injection, chill the sample and the syringe to below the boiling point of CBrClF<sub>2</sub> (-4°C).
  - For gas phase injection, use a gas sampling valve to introduce a known volume of the vapor.
- Injection:
  - Inject a small volume (e.g., 0.1 1.0 μL of liquid or 10-100 μL of gas) into the GC injector.
  - Start the data acquisition.
- Data Analysis:
  - Identify the peak corresponding to CBrCIF<sub>2</sub> based on its retention time (and mass spectrum if using GC-MS).
  - Identify impurity peaks by comparing their retention times to known standards or by interpreting their mass spectra.
  - Calculate the area of each peak.



 Determine the mole percent purity by the area normalization method, assuming all components have a similar response factor with a TCD. For FID, response factors will vary and should be corrected for if high accuracy is required.

Purity (%) = (Area of CBrClF2 peak / Total area of all peaks) x 100

Expected Results: A chromatogram showing a major peak for CBrClF<sub>2</sub> and minor peaks for any impurities. The purity should meet the specification of  $\geq$  99.6%.

# Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To confirm the identity of CBrClF<sub>2</sub> by comparing its mass spectrum to a reference spectrum.

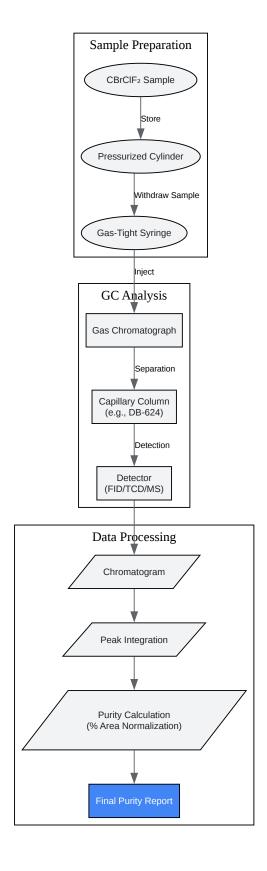
#### Protocol:

- Follow the GC protocol as described in 3.1, using a GC-MS system.
- Acquire the mass spectrum of the major peak.
- Compare the acquired mass spectrum with the NIST reference mass spectrum for Bromochlorodifluoromethane. The spectrum is characterized by a pattern of isotopic peaks for bromine and chlorine.

Expected Results: The mass spectrum of the sample should match the reference spectrum, confirming the identity of the compound. Key fragments and their isotopic patterns should be present.

# Visualization of Experimental Workflows GC Purity Analysis Workflow



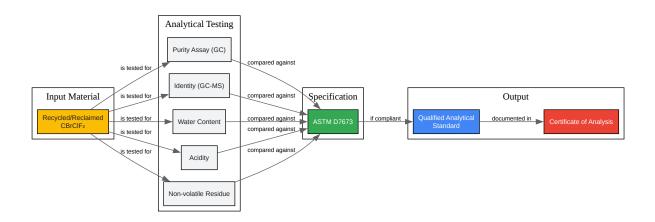


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Caption: Workflow for GC Purity Analysis of CBrClF2.



### Logical Relationship for CBrClF2 Standard Qualification



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Caption: Qualification of CBrClF2 as an Analytical Standard.

### Safety, Handling, and Storage

CBrClF<sub>2</sub> is a liquefied gas that can cause rapid suffocation by displacing oxygen.[6] Contact with the liquid or rapidly expanding gas can cause frostbite.[6] It is crucial to handle CBrClF<sub>2</sub> in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety glasses, cryogenic gloves, and a lab coat. Store cylinders of CBrClF<sub>2</sub> in a cool, dry, well-ventilated area away from direct sunlight and heat sources. Cylinders should be secured to prevent falling.

### Conclusion

While CBrClF<sub>2</sub> (Halon 1211) is not readily available as a commercial analytical standard due to environmental regulations, it is still possible to qualify recycled or reclaimed material for use as



a reference standard. This requires rigorous analytical testing for identity, purity, and impurities, with the primary quality benchmark being the ASTM D7673 standard. The protocols and information provided here offer a framework for researchers and scientists to handle, test, and qualify CBrClF<sub>2</sub> for analytical applications.

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